

# A Technical Guide to Ethylene Glycol-13C2: Commercial Availability, Suppliers, and Applications

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## Compound of Interest

Compound Name: Ethylene glycol-13C2

Cat. No.: B026584

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Ethylene glycol-13C2**, a stable isotope-labeled compound crucial for a variety of research and development applications. This guide details its commercial availability, key suppliers, and technical specifications. It also presents a detailed experimental protocol for its use as a metabolic tracer in cell culture, alongside a workflow diagram to facilitate experimental design.

## Introduction to Ethylene Glycol-13C2

**Ethylene glycol-13C2** (CAS Number: 104700-12-1) is a form of ethylene glycol where both carbon atoms are the heavy isotope, carbon-13. This isotopic labeling makes it an invaluable tool in metabolic research, particularly in studies involving metabolic flux analysis (MFA). By tracing the metabolic fate of the 13C-labeled backbone, researchers can elucidate metabolic pathways, quantify flux through these pathways, and understand the metabolic reprogramming that occurs in various physiological and pathological states, including cancer and inborn errors of metabolism. Its primary applications are as a tracer in nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) based studies.

## Commercial Availability and Suppliers

**Ethylene glycol-13C2** is commercially available from a range of specialized chemical suppliers. The most common isotopic purity offered is 99 atom % 13C. The product is typically sold in quantities ranging from milligrams to grams. Below is a summary of prominent suppliers and their product specifications.

Supplier	Catalog Number (Example)	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich (Merck)	489360	99 atom % 13C	≥99% (GC)	1 g
Cambridge Isotope Laboratories, Inc.	CLM-1360	99 atom % 13C	≥98%	1 g, bulk inquiries
MedchemExpress	HY-Y0338S1	≥98%	≥98%	10 mg, 50 mg, 100 mg
Santa Cruz Biotechnology, Inc.	sc-210052	-	-	100 mg, 500 mg, 1 g
Eurisotop	CLM-1360-1	99%	98%	1 g

Note: Product specifications and availability are subject to change. Please refer to the suppliers' websites for the most current information.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Ethylene glycol-13C2** is essential for its proper handling, storage, and use in experimental settings.

Property	Value
CAS Number	104700-12-1
Linear Formula	HO <sup>13</sup> CH <sub>2</sub> <sup>13</sup> CH <sub>2</sub> OH
Molecular Weight	64.05 g/mol
Appearance	Colorless liquid
Boiling Point	196-198 °C
Melting Point	-13 °C
Density	1.148 g/mL at 25 °C
Storage Temperature	Room temperature

## Experimental Protocol: Tracing the Metabolism of Ethylene Glycol-13C2 in Cell Culture

This protocol outlines a general procedure for using **Ethylene glycol-13C2** to trace its metabolic fate in an adherent cell line using gas chromatography-mass spectrometry (GC-MS).

### 4.1. Materials

- **Ethylene glycol-13C2**
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS), ice-cold
- Methanol, HPLC grade, chilled to -80°C
- Chloroform, HPLC grade, chilled to -20°C

- Water, HPLC grade
- Derivatization agent (e.g., N-tert-Butyldimethylsilyl-N-methyltrifluoroacetamide with 1% tert-Butyldimethylchlorosilane - MTBSTFA + 1% TBDMSCI)
- Cell scrapers
- Centrifuge tubes
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

#### 4.2. Methodology

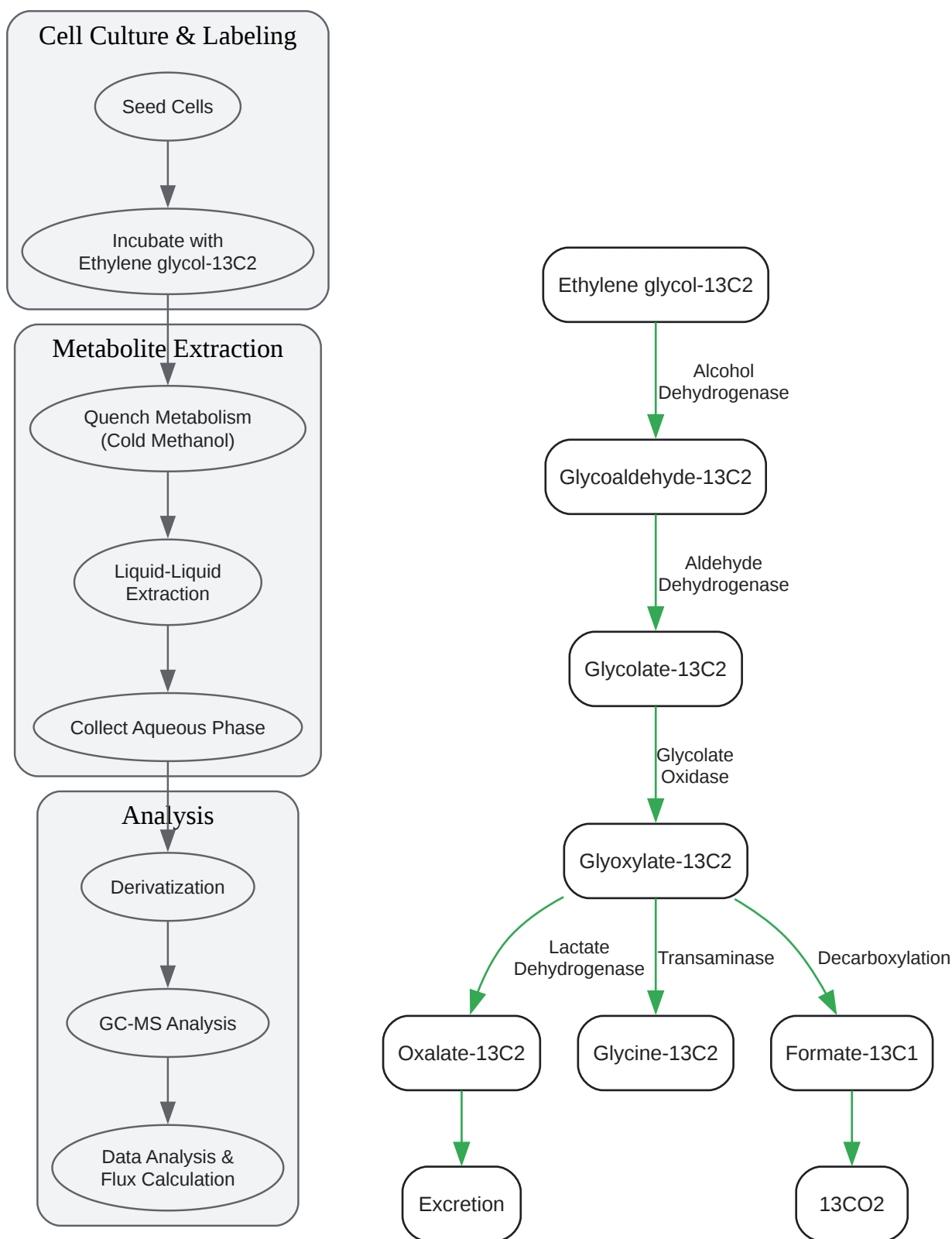
- Cell Culture and Labeling:
  - Culture adherent cells to approximately 80% confluency in a suitable multi-well plate or flask.
  - Prepare the labeling medium by supplementing the standard cell culture medium with a defined concentration of **Ethylene glycol-13C2** (e.g., 1 mM). The final concentration should be optimized based on the cell type and experimental goals.
  - Remove the standard culture medium, wash the cells once with pre-warmed PBS, and then add the **Ethylene glycol-13C2** labeling medium.
  - Incubate the cells for a specific duration (e.g., 2, 6, 12, or 24 hours) to allow for the uptake and metabolism of the labeled substrate.
- Metabolite Extraction:
  - After the incubation period, place the culture plates on ice.
  - Aspirate the labeling medium and wash the cells twice with ice-cold PBS to remove any remaining extracellular tracer.
  - Add a sufficient volume of ice-cold 80% methanol to the cells and incubate at -80°C for 15 minutes to quench metabolism.

- Scrape the cells in the cold methanol and transfer the cell suspension to a pre-chilled centrifuge tube.
- Perform a three-phase liquid-liquid extraction by adding chloroform and water to the methanol extract in a ratio of 1:1:1 (methanol:chloroform:water).
- Vortex the mixture vigorously for 1 minute and then centrifuge at high speed (e.g., 14,000 x g) for 15 minutes at 4°C to separate the phases.
- Carefully collect the upper aqueous phase, which contains the polar metabolites, into a new tube.
- Sample Derivatization for GC-MS Analysis:
  - Dry the collected aqueous phase completely using a vacuum concentrator (e.g., SpeedVac).
  - To the dried residue, add the derivatization agent (e.g., 50 µL of MTBSTFA + 1% TBDMSCI in pyridine).
  - Incubate the samples at a specific temperature (e.g., 60°C) for a defined time (e.g., 1 hour) to ensure complete derivatization of the metabolites.
- GC-MS Analysis:
  - Analyze the derivatized samples using a GC-MS system.
  - The GC oven temperature program and MS parameters should be optimized for the separation and detection of the expected <sup>13</sup>C-labeled metabolites of ethylene glycol, such as glycolate, glyoxylate, and oxalate.
  - Monitor the mass spectra for the characteristic mass shifts indicative of the incorporation of <sup>13</sup>C atoms from **Ethylene glycol-13C2** into its downstream metabolites.

## Visualization of Experimental Workflow and Metabolic Pathway

### 5.1. Experimental Workflow

The following diagram illustrates the general workflow for a cell-based metabolic tracing experiment using **Ethylene glycol-13C2**.



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